

# Benchmarking Methyl Cedryl Ketone performance against Iso E Super in fragrance longevity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl Cedryl Ketone

Cat. No.: B15599395

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## A Head-to-Head Comparison: Methyl Cedryl Ketone vs. Iso E Super in Fragrance Longevity

In the competitive landscape of fragrance formulation, the longevity of a scent is a paramount performance metric. This guide provides a detailed comparison of two widely used synthetic woody ambergris aroma chemicals: **Methyl Cedryl Ketone** (also known as Vertofix) and Iso E Super. This analysis is intended for researchers, scientists, and fragrance development professionals, offering objective data and detailed experimental methodologies to inform formulation decisions.

## Data Presentation: A Comparative Overview

The longevity of a fragrance molecule is influenced by several physicochemical properties, primarily its molecular weight and vapor pressure, which correlate to its volatility. Substantivity, or the ability of a fragrance to linger on a substrate, is a key performance indicator.

Property	Methyl Cedryl Ketone	Iso E Super
Synonyms	Vertofix, Acetyl Cedrene	Isocyclemone E, Ambralux
CAS Number	32388-55-9	54464-57-2
Molecular Formula	C <sub>17</sub> H <sub>28</sub> O	C <sub>16</sub> H <sub>26</sub> O
Molecular Weight ( g/mol )	246.4	234.38
Vapor Pressure (mmHg @ 25°C)	~0.000084 - 0.000532	~0.001735
Substantivity on Smelling Strip	400 hours	> 48 - 280 hours
Odor Profile	Dry, woody (cedar), ambery, persistent.[1]	Smooth, woody, ambery with a velvety sensation.[2]

Note: Data is compiled from multiple sources and may represent a range of reported values. Substantivity on a smelling strip is a common industry metric for evaluating the longevity of a raw material.

## Experimental Protocols

To provide a comprehensive understanding of how fragrance longevity is evaluated, two primary methodologies are detailed below: Sensory Analysis for on-skin performance and Gas Chromatography-Olfactometry (GC-O) for analytical assessment.

### Sensory Analysis: On-Skin Fragrance Longevity Protocol

This protocol outlines a standardized method for evaluating the longevity of a fragrance on human skin.[2][3][4]

#### 1. Panelist Selection:

- Recruit a panel of a minimum of 10-15 individuals.
- Screen panelists for any known skin sensitivities or allergies.

- Ensure panelists have a calibrated sense of smell and are not suffering from olfactory fatigue on the day of testing.

## 2. Panelist Preparation:

- Instruct panelists to avoid using any scented products (soaps, lotions, deodorants) on the day of the test.
- Panelists should have clean, dry skin at the application site.

## 3. Fragrance Application:

- Apply a standardized, pre-measured amount of the fragrance solution (e.g., 0.1 mL) to a designated area on the panelists' forearms.
- Apply **Methyl Cedryl Ketone** solution to one forearm and Iso E Super solution to the other, ensuring the locations are consistent across all panelists. The solutions should be at the same concentration in an odorless solvent (e.g., ethanol).

## 4. Evaluation Schedule:

- Panelists evaluate the intensity of the fragrance at specified time intervals:
  - Initial (5 minutes after application)
  - 1 hour
  - 2 hours
  - 4 hours
  - 6 hours
  - 8 hours
  - 12 hours
  - 24 hours

#### 5. Intensity Rating:

- Panelists rate the perceived intensity of the fragrance at each time point using a labeled magnitude scale (LMS) or a simple categorical scale (e.g., 0 = No Odor, 1 = Faint, 2 = Moderate, 3 = Strong, 4 = Very Strong).

#### 6. Data Analysis:

- Calculate the average intensity rating for each fragrance at each time point.
- Plot the average intensity over time to create a longevity curve for each molecule.
- The point at which the average intensity drops below a predetermined threshold (e.g., "Faint") is considered the end of its effective life on the skin.

## Gas Chromatography-Olfactometry (GC-O) Protocol

GC-O combines instrumental analysis with human sensory perception to identify and characterize odor-active compounds.<sup>[5][6][7]</sup>

#### 1. Sample Preparation:

- Prepare solutions of **Methyl Cedryl Ketone** and Iso E Super in a suitable volatile solvent (e.g., dichloromethane or ethanol) at a known concentration.
- For analyzing fragrance from a substrate (e.g., skin or fabric), headspace sampling techniques like Solid-Phase Microextraction (SPME) can be employed to collect the volatile molecules.

#### 2. Instrumentation:

- A gas chromatograph (GC) equipped with a column suitable for separating fragrance molecules (e.g., a non-polar or mid-polar capillary column).
- The GC column outlet is split into two paths: one leading to a standard detector (e.g., Mass Spectrometer - MS, or Flame Ionization Detector - FID) and the other to an olfactory port.

- The olfactory port is a heated transfer line that delivers the separated compounds to a trained sensory analyst in a stream of humidified air.

### 3. Analytical Conditions:

- **Injector Temperature:** Set to ensure complete volatilization of the sample without thermal degradation (e.g., 250°C).
- **Oven Temperature Program:** A programmed temperature ramp is used to separate the compounds based on their boiling points and interaction with the column's stationary phase.
- **Carrier Gas:** Typically helium or hydrogen at a constant flow rate.
- **Olfactory Port Temperature:** Maintained at a temperature high enough to prevent condensation of the analytes.

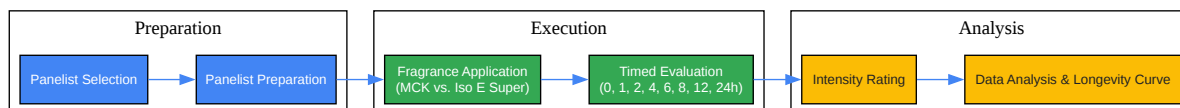
### 4. Olfactory Evaluation:

- A trained sensory analyst (or a panel of analysts) sniffs the effluent from the olfactory port throughout the GC run.
- The analyst records the time at which an odor is detected, describes its character, and rates its intensity.

### 5. Data Correlation:

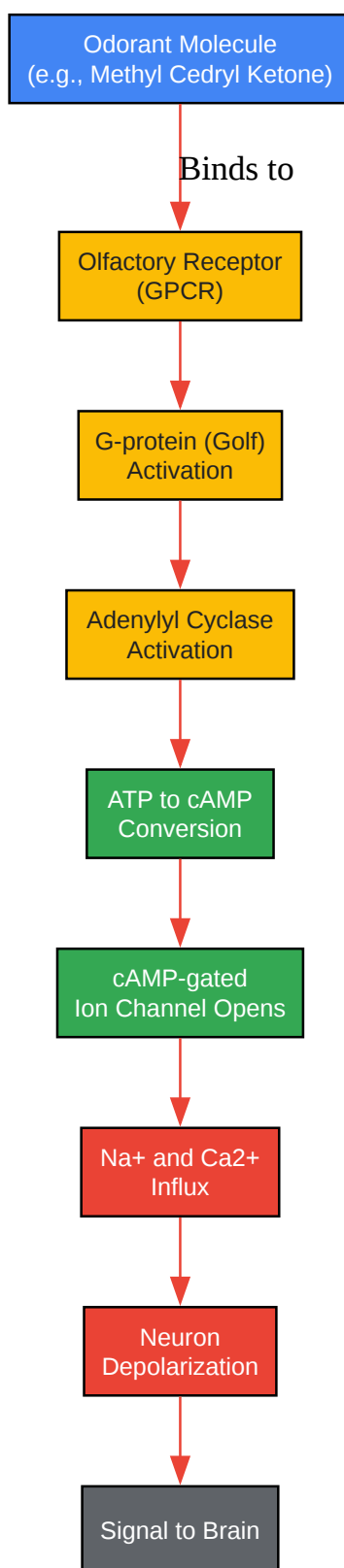
- The data from the instrumental detector (e.g., a chromatogram from the MS) is correlated with the sensory data from the olfactometry analysis.
- This allows for the identification of the chemical compound responsible for a specific odor perception at a particular retention time. The intensity and duration of the perceived odor provide a measure of the compound's tenacity as it elutes from the GC column.

## Mandatory Visualizations



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Caption: Experimental workflow for sensory analysis of fragrance longevity.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)